

Application Notes and Protocols for Blasticidin S Resistance Gene (bsr) Selection

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Compound of Interest

Compound Name: Demethylblasticidin S

Cat. No.: B1209793

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Introduction

Blasticidin S is a potent peptidyl nucleoside antibiotic that inhibits protein synthesis in both prokaryotic and eukaryotic cells.[1][2][3] Its mechanism of action involves binding to the ribosomal P-site, which in turn slows down and prevents peptide bond formation.[2] Resistance to Blasticidin S is conferred by the blasticidin S resistance (bsr) gene, originally isolated from *Bacillus cereus*. [2][4] The bsr gene encodes a deaminase that converts Blasticidin S to a non-toxic deaminohydroxy derivative, allowing for the selection of cells that have been successfully transfected with a plasmid carrying the bsr gene.[1][5]

Note on Demethylblasticidin S: Demethylblasticidin S is a precursor in the biosynthesis of Blasticidin S. While chemically related, commercially available selection reagents and established protocols utilize Blasticidin S hydrochloride. The information herein pertains to the use of Blasticidin S for selection of cells expressing the bsr gene.

Data Summary

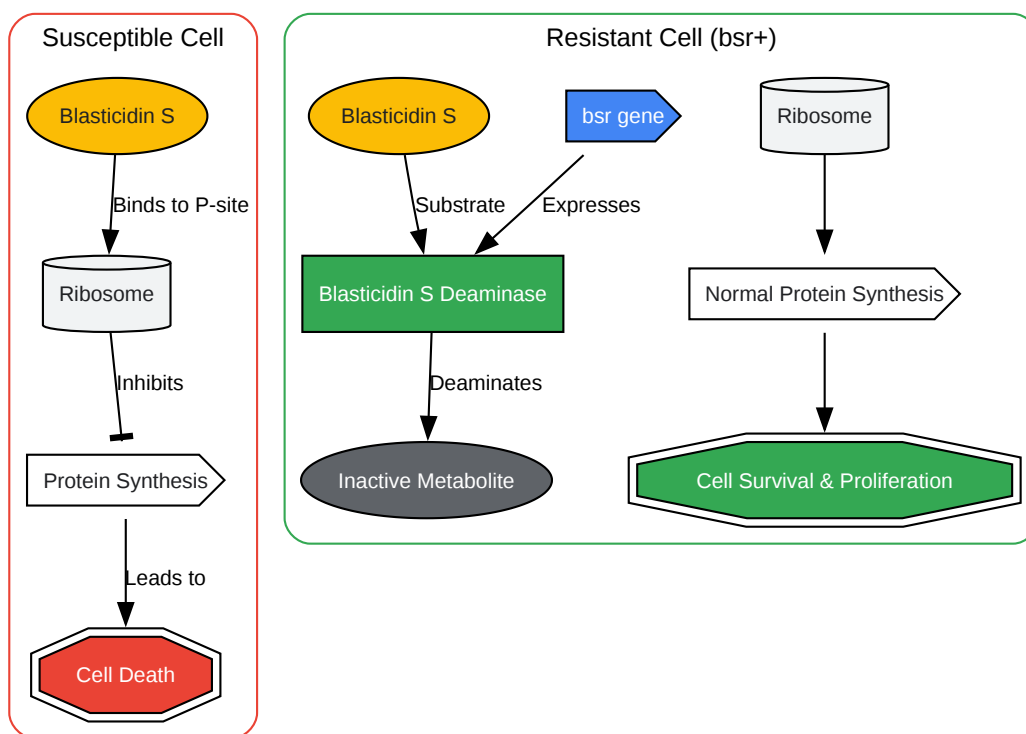
The effective concentration of Blasticidin S for selection varies depending on the cell type. It is crucial to determine the optimal concentration for each cell line empirically by performing a kill curve.

Organism/Cell Type	Selection Agent	Recommended Concentration Range	Reference
Mammalian Cells	Blasticidin S HCl	2 - 20 µg/mL	[6]
Escherichia coli	Blasticidin S HCl	50 - 100 µg/mL	[6][7]
Yeast	Blasticidin S HCl	25 - 300 µg/mL	[5]

Mechanism of Action and Resistance

The following diagram illustrates the mechanism of Blasticidin S action and the resistance conferred by the bsr gene product.

Mechanism of Blasticidin S Action and bsr Resistance



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Caption: Blasticidin S inhibits protein synthesis, leading to cell death. The bsr gene product, Blasticidin S Deaminase, inactivates Blasticidin S, enabling cell survival.

Experimental Protocols

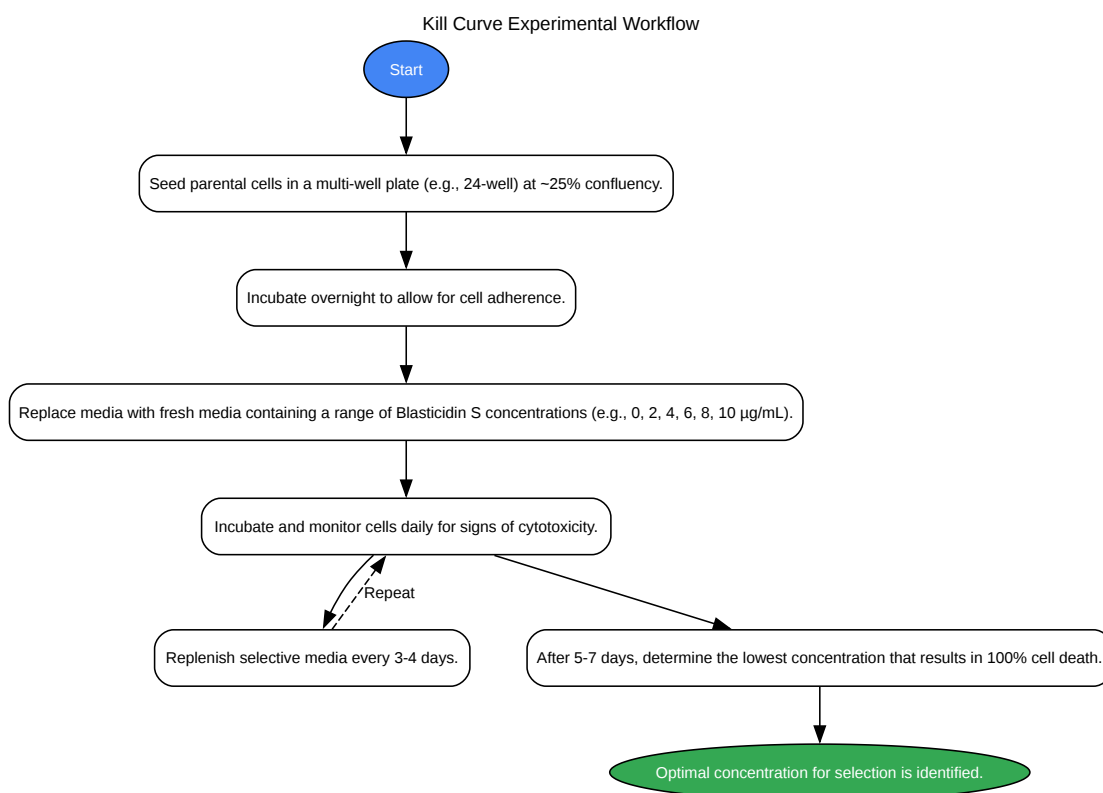
Preparation of Blasticidin S Stock Solution

- Reconstitution: Prepare a 10 mg/mL stock solution of Blasticidin S HCl by dissolving it in sterile, nuclease-free water.

- Sterilization: Filter-sterilize the stock solution through a 0.22 μm filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to 8 weeks or at 4°C for up to 2 weeks.^[6]

Determination of Optimal Blasticidin S Concentration (Kill Curve) for Mammalian Cells

It is essential to determine the minimum concentration of Blasticidin S that effectively kills non-transfected cells for each specific cell line.



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